Application Note: Spectrophotometric Determination of (R)-(-)-Phenylephrine HCl

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Compound of Interest

Compound Name:	*(R)-(-)-Phenylephrine HCl*
CAS No.:	*154-86-9*
Cat. No.:	*B1670813*

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A Guide to Principles, Protocols, and Method Validation for Pharmaceutical Analysis

Abstract

This technical guide provides comprehensive protocols for the quantitative determination of (R)-(-)-Phenylephrine Hydrochloride (PHE) using UV-Visible spectrophotometry. Two distinct, validated methods are presented to accommodate varying laboratory needs for sensitivity, specificity, and throughput. Method 1 details a direct UV spectrophotometric assay in an alkaline medium, leveraging the innate chromophoric properties of the PHE molecule for rapid analysis. Method 2 describes a more sensitive colorimetric approach based on an azo-coupling reaction, suitable for lower concentration samples. Each protocol is accompanied by a detailed explanation of the underlying chemical principles, step-by-step instructions, and performance characteristics based on established validation parameters. This note is intended for researchers, quality control analysts, and drug development professionals seeking robust and reliable methods for PHE quantification.

Introduction

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(R)-(-)-Phenylephrine Hydrochloride (PHE) is a synthetic sympathomimetic amine, structurally related to epinephrine, widely used in pharmaceutical formulations as a nasal decongestant and a vasopressor.[1] Its chemical structure, (R)-3-[1-hydroxy-2-(methylamino)ethyl]phenol hydrochloride, features a substituted phenol ring which acts as a chromophore, making it amenable to analysis by UV-Visible spectrophotometry.[2][3]

Accurate and precise quantification of PHE in raw materials and finished products is critical for ensuring dosage uniformity, therapeutic efficacy, and patient safety. While chromatographic methods like HPLC are common, UV-Visible spectrophotometry offers a simple, cost-effective, and rapid alternative for routine quality control.[4] The principle of this technique is governed by the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution.

This guide details two primary spectrophotometric approaches: a direct UV method that relies on the intrinsic absorbance of PHE and a colorimetric method that involves chemical derivatization to enhance sensitivity and specificity.

Method 1: Direct UV Spectrophotometry in Alkaline Medium

Principle of the Method

Direct UV spectrophotometry is the most straightforward method for PHE quantification. The analysis is performed in a strong alkaline medium, typically 1 M sodium hydroxide (NaOH). The highly alkaline environment causes the deprotonation of the phenolic hydroxyl group on the PHE molecule. This ionization extends the conjugated system of the benzene ring chromophore, resulting in a bathochromic shift (a shift to a longer wavelength) of the maximum absorbance (λmax) to approximately 291 nm.[4][5][6] This shift is advantageous as it moves the analytical wavelength away from potential interferences from other excipients that commonly absorb in the lower UV region.

Instrumentation and Reagents

- Instrumentation: A double-beam UV-Visible spectrophotometer with a spectral bandwidth of 2 nm or less, equipped with 1 cm matched quartz cuvettes.

- Reagents and Standards:

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- **(R)-(-)-Phenylephrine HCl** Reference Standard (USP grade or equivalent)
- Sodium Hydroxide (NaOH), analytical grade
- Deionized or distilled water

Detailed Experimental Protocol

Step 1: Preparation of Solutions

- 1 M NaOH Solution (Solvent/Blank): Carefully dissolve 4.0 g of NaOH pellets in 80 mL of deionized water. Allow the solution to cool to room temperature, then transfer it to a 100 mL volumetric flask and dilute to the mark with water.
- PHE Stock Standard Solution (100 µg/mL): Accurately weigh 10.0 mg of the PHE reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with 1 M NaOH. Mix thoroughly.

Step 2: Generation of Calibration Curve

- Prepare a series of working standard solutions by pipetting 1.0, 2.0, 4.0, 6.0, 8.0, and 10.0 mL of the Stock Standard Solution into separate 10 mL volumetric flasks.
- Dilute each flask to the mark with 1 M NaOH. This will yield concentrations of 10, 20, 40, 60, 80, and 100 µg/mL.
- Set the spectrophotometer to scan from 400 nm to 200 nm.
- Use the 1 M NaOH solution to zero the instrument (as the blank).
- Measure the absorbance of each working standard solution at the λmax of approximately 291 nm.[4][5]
- Plot a calibration curve of absorbance versus concentration (µg/mL). Determine the coefficient of determination (r^2) and the linear regression equation ($y = mx + c$).

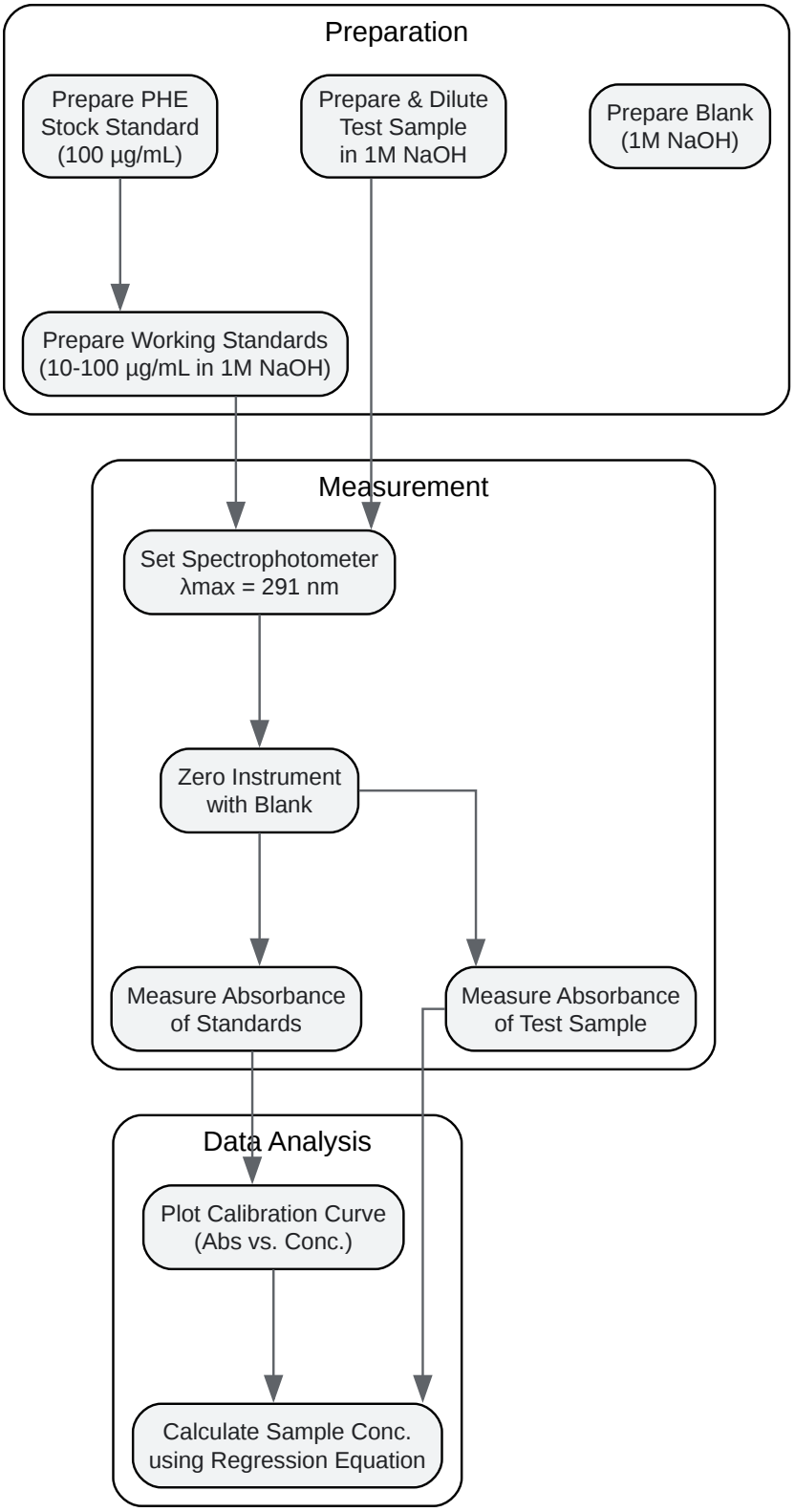
Step 3: Analysis of a Sample Formulation (e.g., Nasal Drops)

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- Accurately transfer a volume of the pharmaceutical formulation, equivalent to approximately 10 mg of PHE, into a 100 mL volumetric flask.
- Dilute to volume with 1 M NaOH and mix well. This is the sample stock solution.
- Further dilute this solution with 1 M NaOH to obtain a theoretical concentration that falls within the calibrated range (e.g., 40-60 µg/mL).
- Measure the absorbance of the final diluted sample solution at 291 nm against the 1 M NaOH blank.
- Calculate the concentration of PHE in the sample using the regression equation from the calibration curve.

Workflow Diagram

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Caption: Workflow for direct UV spectrophotometric analysis of PHE.

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Method 2: Colorimetric Determination via Azo-Coupling

Principle of the Method

This method offers enhanced sensitivity and specificity by converting the non-colored PHE molecule into a stable, intensely colored azo-dye. The reaction proceeds in three steps:

- Diazotization: Sulphanilic acid is treated with sodium nitrite in an acidic medium (HCl) to form a diazonium salt.
- Coupling: This unstable diazonium salt is immediately reacted with PHE in an alkaline medium (sodium carbonate).
- Detection: The phenolic group of PHE acts as a coupling agent, leading to the formation of a yellow-colored azo compound, which is then quantified by measuring its absorbance in the visible region of the spectrum, typically around 441 nm.[7]

This derivatization allows for quantification at much lower concentrations compared to the direct UV method.

Instrumentation and Reagents

- Instrumentation: UV-Visible spectrophotometer and 1 cm matched glass or quartz cuvettes.
- Reagents and Standards:
  - **(R)-(-)-Phenylephrine HCl** Reference Standard
  - Sulphanilic Acid
  - Sodium Nitrite ($NaNO_2$)
  - Hydrochloric Acid (HCl), concentrated
  - Sodium Carbonate (Na_2CO_3)
  - Deionized or distilled water

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Detailed Experimental Protocol

Step 1: Preparation of Reagents

- PHE Stock Standard Solution (100 µg/mL): Accurately weigh 10.0 mg of PHE reference standard, dissolve in, and dilute to 100 mL with deionized water.
- Sulphanilic Acid Solution (0.1% w/v): Dissolve 0.1 g of sulphanilic acid in 100 mL of deionized water.
- Sodium Nitrite Solution (0.5% w/v): Dissolve 0.5 g of $NaNO_2$ in 100 mL of deionized water.
- Hydrochloric Acid (1 M): Dilute 8.3 mL of concentrated HCl to 100 mL with deionized water.
- Sodium Carbonate Solution (1 M): Dissolve 10.6 g of Na_2CO_3 in 100 mL of deionized water.

Step 2: Generation of Calibration Curve

- Prepare working standard solutions with concentrations ranging from 0.2 to 20 µg/mL by appropriate dilution of the PHE Stock Standard Solution.
- Into a series of 25 mL volumetric flasks, add aliquots of the working standards.
- To each flask, add 1.0 mL of 1 M HCl, 1.0 mL of 0.1% sulphanilic acid, and 1.0 mL of 0.5% sodium nitrite. Swirl and let stand for 5 minutes to allow for diazotization.
- Add 1.0 mL of 1 M sodium carbonate solution to make the medium alkaline for the coupling reaction. A yellow color will develop instantly.
- Dilute each flask to the 25 mL mark with deionized water and mix well.
- Prepare a reagent blank using the same procedure but with deionized water instead of the PHE standard.
- Measure the absorbance of each standard at the λmax of 441 nm against the reagent blank. [7]

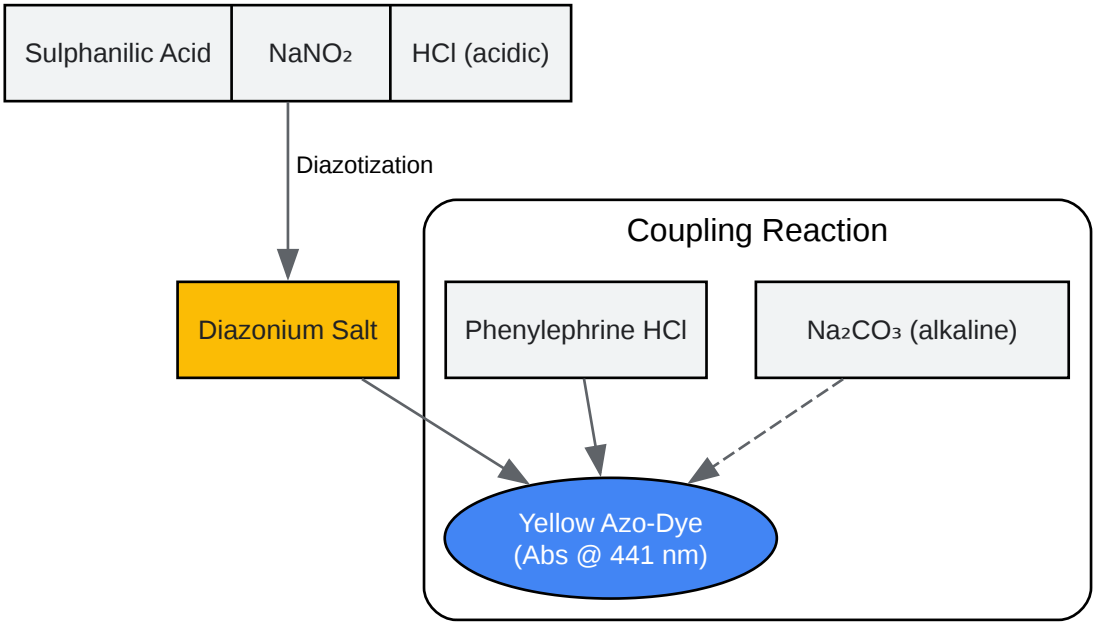
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- Plot a calibration curve of absorbance versus the final concentration (µg/mL) and determine the regression equation.

Step 3: Analysis of a Sample Formulation

- Prepare and dilute the sample as described in Method 1 (Section 2.3, Step 3), but use deionized water as the diluent. The final target concentration should be within the colorimetric method's linear range (e.g., 5-15 µg/mL).
- Transfer an appropriate aliquot of the diluted sample to a 25 mL volumetric flask and follow steps 3-7 from the calibration procedure above.
- Calculate the PHE concentration in the sample using the regression equation.

Reaction Principle Diagram



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Caption: Principle of colorimetric determination via azo-coupling.

Method Validation Summary

Both protocols should be validated according to ICH (International Conference on Harmonization) guidelines to ensure they are suitable for their intended purpose. Key validation parameters are summarized below.

Parameter	Method 1: Direct UV	Method 2: Azo-Coupling	Acceptance Criteria
Wavelength (λmax)	~291 nm[5][6]	~441 nm[7]	Consistent peak maximum
Linearity Range	10 - 100 µg/mL[5][6]	0.2 - 20 µg/mL[7]	$r^2 \geq 0.999$
Molar Absorptivity	~1.63 x 10^3 $L \cdot mol^{-1} \cdot cm^{-1}$[5][6]	~8.51 x 10^3 $L \cdot mol^{-1} \cdot cm^{-1}$[7]	-
Accuracy (% Recovery)	Typically 98-102%	Typically 98-102%	Within 98.0% to 102.0%
Precision (% RSD)	< 2%[5][6]	< 2%[7]	RSD ≤ 2%
LOD	~0.89 µg/mL[5][6]	~0.005 µg/mL[7]	Signal-to-Noise ratio of 3:1
LOQ	~2.97 µg/mL[5][6]	~0.017 µg/mL[7]	Signal-to-Noise ratio of 10:1

Discussion and Method Selection

The choice between the direct UV and the colorimetric method depends on the specific application.

- Method 1 (Direct UV) is exceptionally fast, simple, and requires fewer reagents, making it ideal for routine quality control of bulk drug substances or high-concentration formulations where precision and accuracy are paramount and sensitivity is not a major concern.
- Method 2 (Azo-Coupling) is significantly more sensitive, as indicated by its lower LOD/LOQ values and higher molar absorptivity.[7] This makes it the preferred method for determining low concentrations of PHE, such as in dissolution testing, cleaning validation, or in

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formulations with very low dosage strengths. However, the procedure is more complex, time-consuming, and involves more reagents.

Conclusion

UV-Visible spectrophotometry provides a reliable and accessible platform for the quantification of **(R)-(-)-Phenylephrine HCl**. The direct UV method in an alkaline medium is a robust choice for rapid, routine analysis of concentrated samples. For applications requiring higher sensitivity, the colorimetric method based on azo-coupling offers a validated and highly effective alternative. Proper method selection and validation are essential to ensure the generation of accurate and defensible analytical data in a pharmaceutical setting.

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